

CAS number 89106-94-5 and 6829-22-7 physicochemical properties

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Compound of Interest

Compound Name: C.I. Solvent red 179

Cat. No.: B401729

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An In-depth Technical Guide to the Physicochemical Properties of **C.I. Solvent Red 179** (CAS Numbers 89106-94-5 and 6829-22-7)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of the organic compound **C.I. Solvent Red 179**. It has been identified that CAS numbers 89106-94-5 and 6829-22-7 both refer to this same chemical substance.^{[1][2][3][4][5]} This document is intended to be a resource for researchers, scientists, and professionals in drug development who may encounter this compound.

Chemical Identity and Structure

C.I. Solvent Red 179 is a yellowish-red oil solvent dye.^{[3][6]} Its chemical name is 14H-Benz^[2]^[7]isoquino[2,1-a]perimidin-14-one.

Physicochemical Properties

The quantitative physicochemical data for **C.I. Solvent Red 179** are summarized in the tables below for easy reference and comparison.

Table 1: General Physicochemical Properties

Property	Value
Molecular Formula	C22H12N2O[2][8][9][10]
Molecular Weight	320.34 g/mol [2][9]
Appearance	Yellowish-red to dark red powder[4][10]
Melting Point	251 - 253 °C[1][9][11]
Boiling Point (Predicted)	611.6 ± 38.0 °C[2][9]
Density (Predicted)	1.40 ± 0.1 g/cm ³ [2][9]
Vapor Pressure	0 Pa at 25°C[9]
pKa (Predicted)	-2.59 ± 0.20[9]

Table 2: Solubility Data

Solvent	Solubility at 20-23°C (g/L)
Water	11µg/L at 20°C[9]
Acetone	1.6[1][6]
Butyl Acetate	1.5 - 1.6[1][12]
Dichloromethane	1.0 - 8.0[1][12]
Ethyl Alcohol	0.9 - 8.0[6][12]
Methylbenzene	4.1[1][6]

Table 3: Stability and Fastness Properties

Property	Value
Heat Resistance in Polystyrene (PS)	300 °C[1][4][10]
Light Fastness in PS	Grade 7-8 (Excellent)[1][10][12]

Experimental Protocols

Detailed experimental protocols for determining the key physicochemical properties of **C.I. Solvent Red 179** are outlined below. These are generalized methods applicable to solid organic compounds.

Melting Point Determination

The melting point of an organic solid can be determined by packing a small amount of the substance into a capillary tube and heating it slowly in a calibrated apparatus.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle (if sample needs to be pulverized)

Procedure:

- Ensure the sample of **C.I. Solvent Red 179** is dry and finely powdered. If necessary, crush the crystals using a mortar and pestle.
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of about 1-2 cm by tapping the sealed end on a hard surface.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the apparatus rapidly to a temperature approximately 15-20°C below the expected melting point (251-253°C).
- Then, decrease the heating rate to about 1-2°C per minute to allow for thermal equilibrium.

- Record the temperature at which the first liquid appears (the beginning of the melting range) and the temperature at which the entire solid has turned into a clear liquid (the end of the melting range).^{[13][14][15]}

Solubility Determination

The solubility of **C.I. Solvent Red 179** in various solvents can be determined by the equilibrium saturation method.

Apparatus:

- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath
- Centrifuge
- Spectrophotometer or other suitable analytical instrument
- Volumetric flasks and pipettes

Procedure:

- Weigh out an excess amount of **C.I. Solvent Red 179** and add it to a vial containing a known volume of the desired solvent (e.g., water, acetone, ethanol).
- Seal the vial and place it in a constant temperature shaker bath set to a specific temperature (e.g., 20°C).
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the vial to stand undisturbed in the bath to let the excess solid settle.
- Carefully withdraw a known volume of the supernatant liquid, ensuring no solid particles are transferred.

- If necessary, centrifuge the aliquot to remove any suspended microparticles.
- Dilute the saturated solution to a suitable concentration and determine the concentration of the dissolved **C.I. Solvent Red 179** using a pre-calibrated analytical method, such as UV-Vis spectrophotometry.
- The solubility is then calculated and expressed in g/L.^{[7][16][17]}

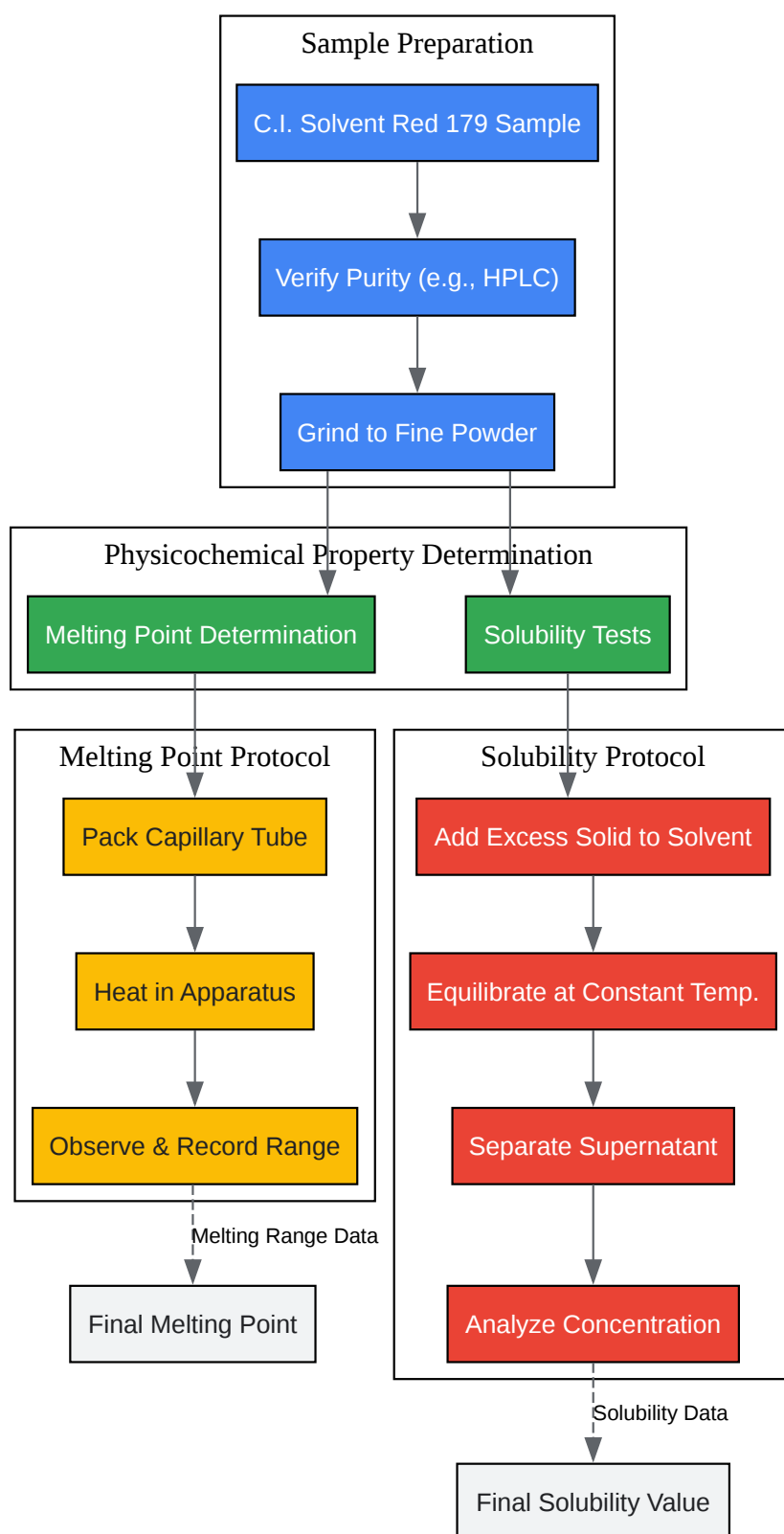
Signaling Pathways and Biological Activity

There is currently no information available in the public domain regarding the direct interaction of **C.I. Solvent Red 179** with specific cellular signaling pathways. Its primary applications are in industrial settings as a colorant for plastics, resins, and fibers.^{[3][4][9]}

Visualizations

Experimental Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the experimental determination of the key physicochemical properties of a solid organic compound like **C.I. Solvent Red 179**.



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Caption: Workflow for Physicochemical Analysis.

This guide provides a foundational understanding of the physicochemical properties of **C.I. Solvent Red 179**. For any application in a research or development context, it is recommended to verify these properties through direct experimental measurement.

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